

Botanical Origin of Perillic Compounds

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Compound Focus: (S)-(-)-Perillic acid

CAS No.: 23635-14-5

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The table below summarizes the core information on the botanical origin of key perillic compounds.

Compound	Primary Botanical Source	Key Characteristics & Historical Context
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| **Perillaldehyde (PAL)** | *Perilla frutescens* (L.) Britton (and its varieties like *P. frutescens* var. *crispa*) [1] [2]
| - Considered the pivotal compound in the perillic series [1].

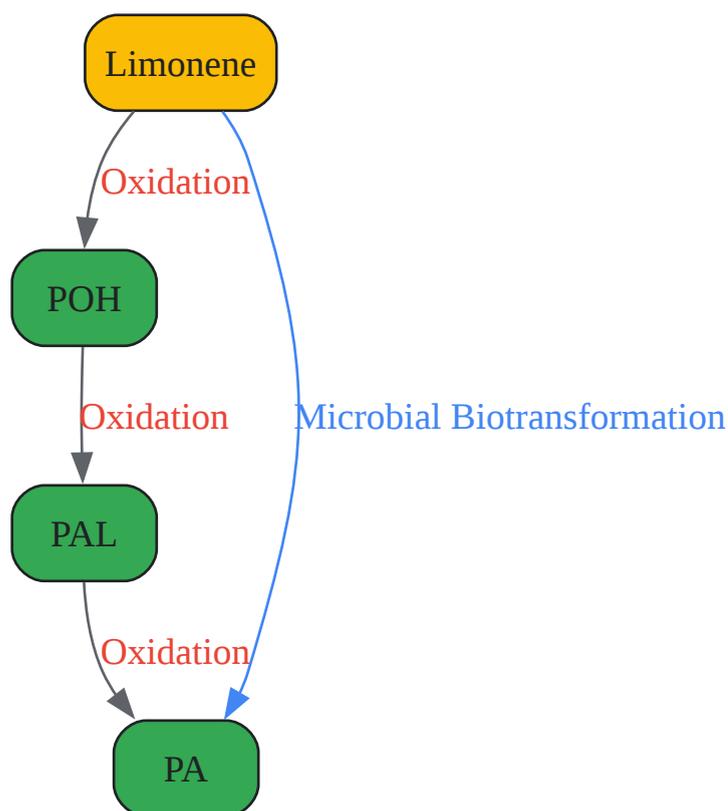
- First isolated in 1911 from *Perilla nankinensis* (now classified as a variety of *P. frutescens*) and named for the plant [1].
- Responsible for the characteristic parsley-celery-like flavor of the herb [1]. | | **Perillyl Alcohol (POH)** | *Perilla frutescens*, lavender, peppermint, spearmint, cherries, cranberries [3] [4] [5] | - Found alongside limonene and PAL in the essential oils of various plants [1].
- Can be produced from PAL via chemical reduction [1]. | | **Perillic Acid (PA)** | - Trace amounts as a glycoside (perilloside B) in *P. frutescens* leaves [1].
- Major mammalian metabolite of limonene, POH, and PAL [1] [6]. | - Represents the highest oxidation state of the exocyclic methyl group in limonene [1].
- First obtained synthetically during the structural elucidation of perillaldehyde in 1911 [1]. | | **Perillartine** | Trace constituent in some *Perilla* essential oils [1] | - The oxime of Perillic Acid [1].
- Known as an intense natural sweetener [1]. |

Perilla frutescens, an herb in the Lamiaceae family, has been cultivated for over 2,000 years in East Asia for culinary and medicinal purposes [1] [2]. The plant exists in several **chemotypes**, meaning different varieties preferentially accumulate specific terpenoids. While perillaldehyde is the most common, some varieties may

produce other compounds like elsholtziaketone, naginataketone, or phenylpropanoids as their main volatile components [1].

From Plant to Product: Biosynthesis and Production Pathways

The relationship between the perillic compounds is one of sequential oxidation from their parent molecule, limonene. The diagram below illustrates this metabolic pathway.



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Due to the low natural abundance of Perillic Acid (PA) and challenges in its chemical synthesis, **biotransformation using microorganisms has emerged as the most promising and environmentally friendly production method** [1] [7] [6]. The table below compares the primary production approaches.

Method	Description	Key Findings & Applications
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| **Chemical Synthesis** | Multi-step oxidation of limonene [1] [6] | - Low-yield and requires unusual catalysts due to multiple competing oxidation sites on limonene [1].

- The most economical chemical process starts with (-)- β -pinene epoxide [1] [6]. | | **Microbial Biotransformation** | Uses bacteria, yeasts, or fungi to convert limonene or other monoterpenes into target compounds [1] [7] | - An environmentally friendly approach that can produce PA with high purity [1] [6].
- Key organisms: *Pseudomonas putida*, *Bacillus stearothermophilus*, *Mycobacterium* sp., and *Aspergillus* species [7] [8]. | | **De Novo Synthesis (Metabolic Engineering)** | Engineered microorganisms produce the compound from simple carbon sources (e.g., glucose) without a limonene feedstock [8] | - A 2024 study engineered the yeast *Candida tropicalis* to produce **106.69 mg/L of PA** in a 5-L fermenter [8].
- Represents a breakthrough in creating sustainable "microbial cell factories" [8]. |

Experimental Protocol: Key Methodologies

For researchers, here are the core methodologies from recent advanced studies on perillic acid production.

1. De Novo Synthesis of Perillic Acid in Engineered *Candida tropicalis* [8] This protocol involves creating a microbial strain that synthesizes PA from glucose.

- **Strain Engineering:**
 - **Heterologous Pathway Expression:** A truncated limonene synthase gene (τ LS_Ms) from *Mentha spicata* was expressed in the cytoplasm for L-limonene production.
 - **Precursor Enhancement:** Seven precursor synthesis genes were overexpressed in the cytoplasm to enhance the mevalonate pathway, increasing L-limonene titer by 31.7-fold.
 - **PA Synthesis Pathway:** A cytochrome P450 enzyme gene (CYP7176) from *Salvia miltiorrhiza* and a NADPH cytochrome P450 reductase gene (CPR) from *Arabidopsis thaliana* were heterologously expressed to oxidize limonene to PA.
- **Fermentation Conditions:**
 - **Culture Medium:** Fermentation medium containing glucose, yeast extract, tryptone, and MgSO₄.
 - **Bioreactor:** 5-L fermenter with controlled conditions (30°C, pH 5.5, dissolved oxygen maintained by adjusting stirring speed).
 - **Process:** Fed-batch fermentation with glucose concentration maintained at 5 g/L.

2. Microbial Biotransformation of Limonene to Perillic Acid [7] This method uses wild-type or engineered microbes to convert a limonene substrate into PA.

- **Biocatalysts:** Bacteria (*Pseudomonas putida*), fungi (*Aspergillus*), or recombinant cells.
- **Key Enzymes:** Cytochrome P450 monooxygenases (CYP450) and dehydrogenases are primarily responsible for the regio-selective oxidation at the C-7 position of limonene [7].
- **Process:** Fed-batch bioreactor with non-limiting amounts of limonene, ammonium, and glycerol. In one study using *Pseudomonas putida* GS1, the perillic acid concentration reached 64 mM [8].

Bioactivity and Research Outlook

Perillic Acid has been primarily investigated for its **potential anticancer activity**. Most reports indicate its ability to interfere with the prenylation of oncogenic proteins, a key process for cancer cell growth and dissemination [1] [6]. However, compared to perillyl alcohol or limonene, PA has been less explored, and clinical outcomes for oral perillyl alcohol have been disappointing due to side effects and lack of efficacy [1] [3].

Future research is focused on:

- **Scaling PA production** via the fermentative route [1] [8].
- Extending **preclinical studies** on its properties and pharmacological applications [1] [6].
- Exploring novel drug delivery systems, such as an **intranasal formulation** for perillyl alcohol in treating gliomas, which has shown preliminary safety and effectiveness [3].

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References

1. Synthesis, Bioproduction and Bioactivity of Perillic Acid—A ... [mdpi.com]
2. Phytochemical and phytopharmacological review of Perilla ... [sciencedirect.com]
3. Perillyl Alcohol [mskcc.org]
4. Perillyl alcohol ameliorates high-fat diet-induced obese ... [sciencedirect.com]
5. Perillyl alcohol – Knowledge and References [taylorandfrancis.com]

6. Synthesis, Bioproduction and Bioactivity of Perillic Acid-A ... [pubmed.ncbi.nlm.nih.gov]

7. Biotransformation of limonene: pathways, biocatalysts, and ... [sciencedirect.com]

8. Systematic metabolic engineering for improved synthesis ... [pmc.ncbi.nlm.nih.gov]

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